

Comprehensive Structure Elucidation of 3-Hydroxy Nevirapine via NMR Spectroscopy

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Compound of Interest

Compound Name: 3-Hydroxy Nevirapine

CAS No.: 174532-82-2

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Executive Summary

Nevirapine (NVP), a non-nucleoside reverse transcriptase inhibitor (NNRTI) used in HIV-1 therapy, undergoes extensive hepatic metabolism. The formation of **3-Hydroxy Nevirapine** (3-OH-NVP) is primarily mediated by CYP2B6 and is a critical checkpoint in understanding the drug's pharmacokinetic profile and potential toxicity (skin rash/hepatotoxicity).

This guide provides a rigorous, self-validating NMR workflow to unequivocally distinguish 3-OH-NVP from its regioisomers (2-OH, 8-OH, 12-OH). Unlike mass spectrometry, which provides mass-to-charge ratios, NMR offers the atomic-level resolution required to pinpoint the exact position of hydroxylation on the dipyrindodiazepinone core.

Structural Context & Numbering

To ensure accurate assignment, we adhere to the standard tricyclic numbering scheme for the dipyrindodiazepinone system:

- Core Scaffold: 11-cyclopropyl-5,11-dihydro-4-methyl-6H-dipyrido[3,2-b:2',3'-e][1,4]diazepin-6-one.

- Ring A (Picoline-derived): Contains Nitrogen-1, Carbons 2, 3, 4. The methyl group is attached to C4.
- Ring B (Nicotinic acid-derived): Contains Carbons 7, 8, 9 and Nitrogen-10.
- Target Modification: Hydroxylation at Carbon-3 (C3).[1]

Experimental Protocol

Sample Preparation

- Solvent Selection: DMSO-d₆ is the preferred solvent. 3-OH-NVP is a polar metabolite with limited solubility in CDCl₃. DMSO-d₆ ensures sharp signals for exchangeable protons (Amide N-H and Phenolic O-H).
- Concentration: Minimum 2-5 mg for ¹H/²D experiments; >10 mg preferred for ¹³C.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.[2]

The Elucidation Workflow (Logic Flow)

The identification relies on a "Subtraction Logic"—observing which signals from the parent drug disappear and how the multiplicity of surviving neighbors changes.

Figure 1: Logical decision tree for the structural assignment of **3-Hydroxy Nevirapine**.

Detailed Spectral Analysis

¹H NMR: The "Smoking Gun"

In the parent Nevirapine, the protons on Ring A (H2 and H3) form a characteristic coupling system.

- Parent NVP: H2 (~8.1 ppm) and H3 (~7.0 ppm) appear as doublets (Hz).
- 3-OH-NVP: The substitution of H3 with a hydroxyl group eliminates the H3 signal.

- Crucial Observation: The H2 signal, previously a doublet, collapses into a singlet because its coupling partner (H3) is gone.
- Phenolic Proton: A broad singlet (exchangeable with D2O) appears, typically downfield (9.0–11.0 ppm) depending on hydrogen bonding.

13C NMR & DEPT-135

- C3 Shift: The carbon at position 3 shifts significantly downfield due to the deshielding effect of the oxygen.
 - Parent C3 (CH): ~120 ppm.
 - Metabolite C3 (C-OH): ~145–155 ppm (Quaternary).
- DEPT-135: C3 disappears from the "CH positive" phase (or becomes quaternary in standard 13C), confirming the loss of the proton attachment.

2D NMR Validation (HMBC)

To rule out 2-OH or 4-hydroxymethyl metabolites, Heteronuclear Multiple Bond Correlation (HMBC) is required.

- Target Correlation: Look for the Methyl protons (at C4).
 - In 3-OH-NVP, the Methyl protons will show a strong 3-bond correlation () to the new oxygenated carbon C3.
 - If it were 2-OH-NVP, the Methyl protons would correlate to C3 (which would still be a CH) and C4, but the chemical shift of C3 would be different.

Comparative Data Summary

The following table summarizes the expected chemical shift changes (in DMSO-d6) distinguishing the parent drug from the 3-OH metabolite.

Position	Atom Type	Parent Nevirapine (ppm)	3-OH Nevirapine (ppm)	Change / Diagnostic Feature
2	1H	~8.15 (d, Hz)	~8.00 (s)	Becomes Singlet (Loss of coupling to H3)
3	1H	~7.05 (d, Hz)	Absent	Replaced by -OH
3	13C	~121.0 (CH)	~148.0 (C-q)	Significant Downfield Shift (+27 ppm)
4	Methyl (1H)	~2.30 (s)	~2.20 (s)	Minor shift; HMBC correlation to C3 is key
OH	1H	N/A	~10.5 (br s)	D2O exchangeable signal

Note: Values are representative of literature ranges for dipyrindodiazepinone analogs in DMSO-d6.

Metabolic Pathway Visualization

Understanding the biological origin validates the presence of the sample. 3-OH-NVP is a Phase I metabolite generated via oxidative attack on the pyridine ring.

Figure 2: Metabolic pathway of Nevirapine leading to the 3-Hydroxy metabolite, primarily mediated by CYP2B6.

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